

Essential Safety and Operational Guide for 2-(4-Fluorophenyl)nicotinic Acid

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Compound of Interest

Compound Name: 2-(4-Fluorophenyl)nicotinic acid

Cat. No.: B171541

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This guide provides crucial safety and logistical information for handling **2-(4-Fluorophenyl)nicotinic acid** in a laboratory setting. The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals.

Hazard Identification and Personal Protective Equipment (PPE)

2-(4-Fluorophenyl)nicotinic acid is classified with several hazards, requiring specific PPE to minimize exposure risks. The primary hazards include skin irritation, serious eye irritation, and potential respiratory irritation.^{[1][2]}

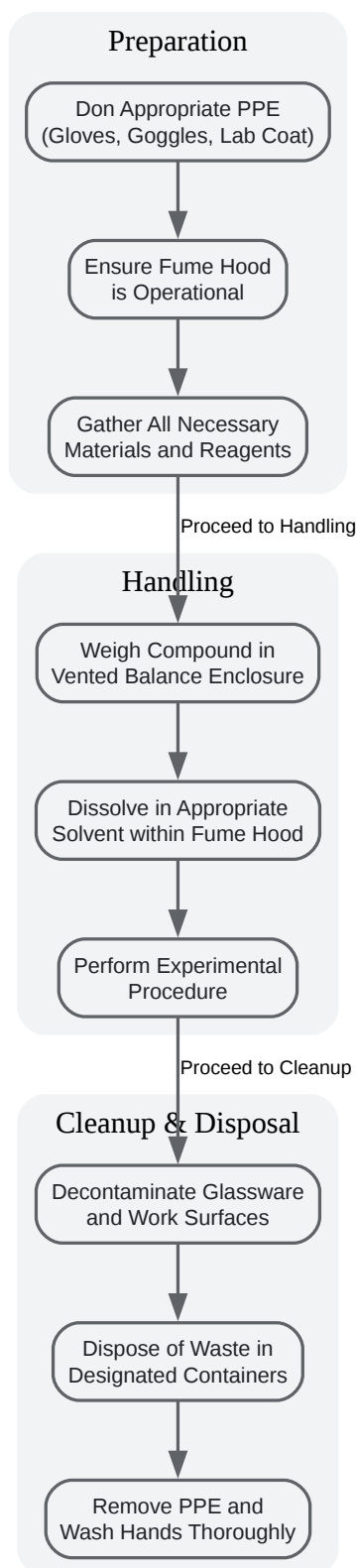
Summary of Required Personal Protective Equipment:

Protection Type	Recommended Equipment	Specification
Eye/Face Protection	Safety glasses with side-shields or face shield	Must be tested and approved under government standards such as NIOSH (US) or EN 166 (EU). [3]
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber)	Inspect gloves prior to use and use proper removal technique. [3] [4]
Lab coat or complete suit protecting against chemicals	The type of protective equipment must be selected according to the concentration and amount of the dangerous substance at the specific workplace. [3]	
Respiratory Protection	Dust respirator (e.g., N95 or P1)	Use in areas with inadequate ventilation or where dust formation is likely. [3] [5]

Safe Handling and Operational Workflow

Proper handling procedures are critical to prevent accidental exposure and contamination. Always work in a well-ventilated area, preferably within a chemical fume hood.[\[6\]](#)[\[7\]](#)

Experimental Workflow for Handling **2-(4-Fluorophenyl)nicotinic acid**:



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Caption: Workflow for safe handling of **2-(4-Fluorophenyl)nicotinic acid**.

First Aid Measures

In case of exposure, immediate action is necessary.

Exposure Route	First Aid Procedure
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[1][3][7] Remove contact lenses if present and easy to do.[4][6] Seek medical attention if irritation persists.[4][6]
Skin Contact	Wash off with soap and plenty of water.[1][3][7] Remove contaminated clothing. Consult a physician if irritation develops.[1][3][7]
Inhalation	Move the person into fresh air.[1][3][7] If not breathing, give artificial respiration.[3] Consult a physician.[1][3][7]
Ingestion	Do NOT induce vomiting.[2] Rinse mouth with water.[7][8] Never give anything by mouth to an unconscious person.[6][8] Call a physician immediately.[6]

Spill and Disposal Procedures

Spill Management:

In the event of a spill, evacuate the area and ensure adequate ventilation.[3][8] Avoid breathing dust.[3][7] Wearing appropriate PPE, sweep up the spilled solid material, avoiding dust formation, and place it in a suitable, closed container for disposal.[3][6][7] Do not let the product enter drains.[3][6][7]

Waste Disposal:

Dispose of **2-(4-Fluorophenyl)nicotinic acid** and its containers in accordance with local, state, and federal regulations.[4] The material should be disposed of in an approved waste disposal plant.[4][6] Do not mix with other waste.[4]

Storage and Stability

Store the compound in a tightly closed container in a dry and well-ventilated place.^{[6][7]} Protect from sunlight and heat.^[6] **2-(4-Fluorophenyl)nicotinic acid** is generally stable under recommended storage conditions.

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